

# Synthesis and chemical properties of Ambroxol acefylline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ambroxol (acefylline)

Cat. No.: B1170645

[Get Quote](#)

An In-depth Technical Guide to Ambroxol Acefylline: Synthesis, Chemical Properties, and Mechanism of Action

## Introduction

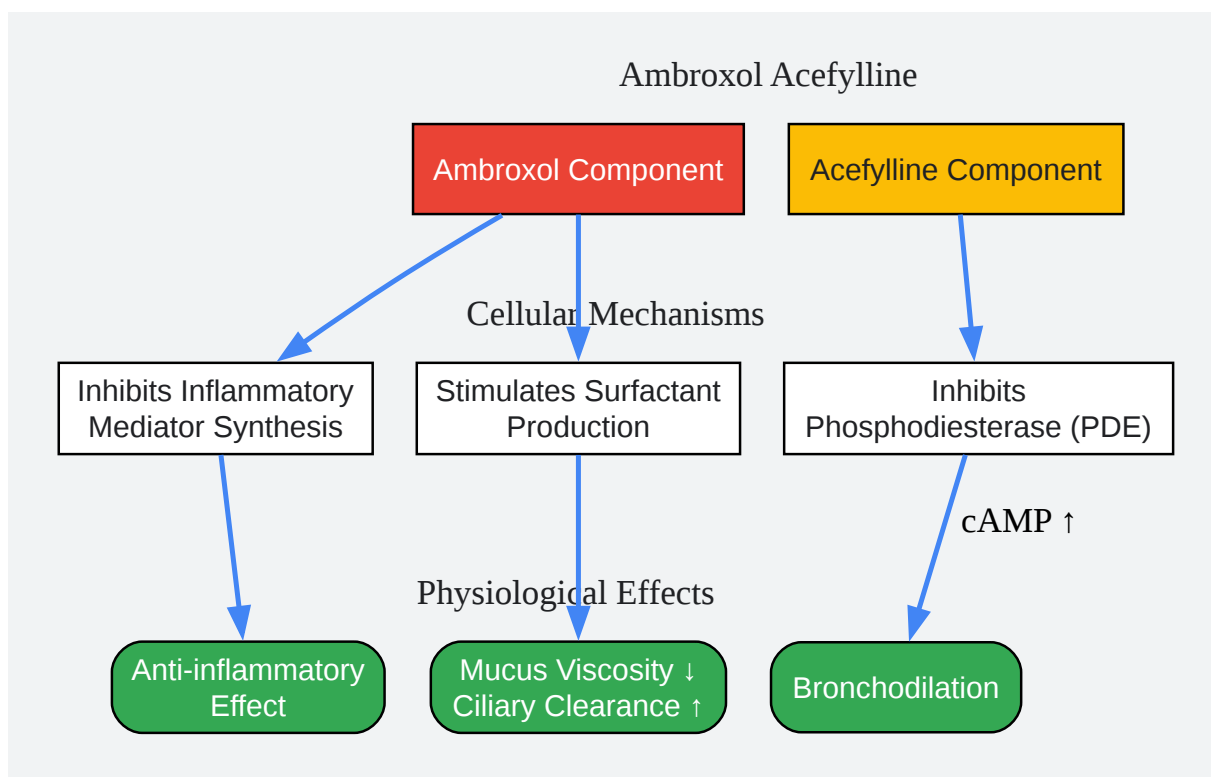
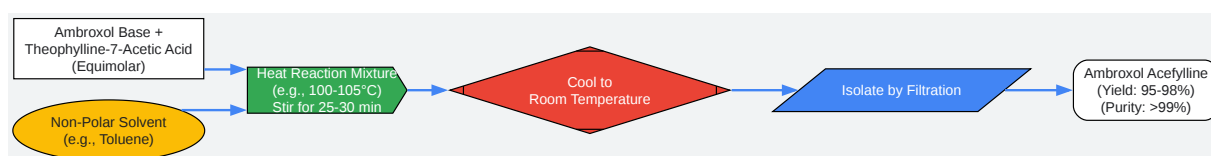
Ambroxol acefylline, also widely known as Acebrophylline, is a pharmaceutical compound engineered for the treatment of respiratory diseases, particularly those characterized by bronchospasm and abnormal mucus secretion such as chronic obstructive pulmonary disease (COPD) and bronchitis.[1][2] It is a salt synthesized from the stoichiometric combination of Ambroxol and Theophylline-7-acetic acid.[3][4] This unique molecular arrangement confers a dual-action therapeutic profile, integrating the potent mucolytic and secretagogue properties of Ambroxol with the bronchodilator and anti-inflammatory effects of the acefylline component.[2][5][6]

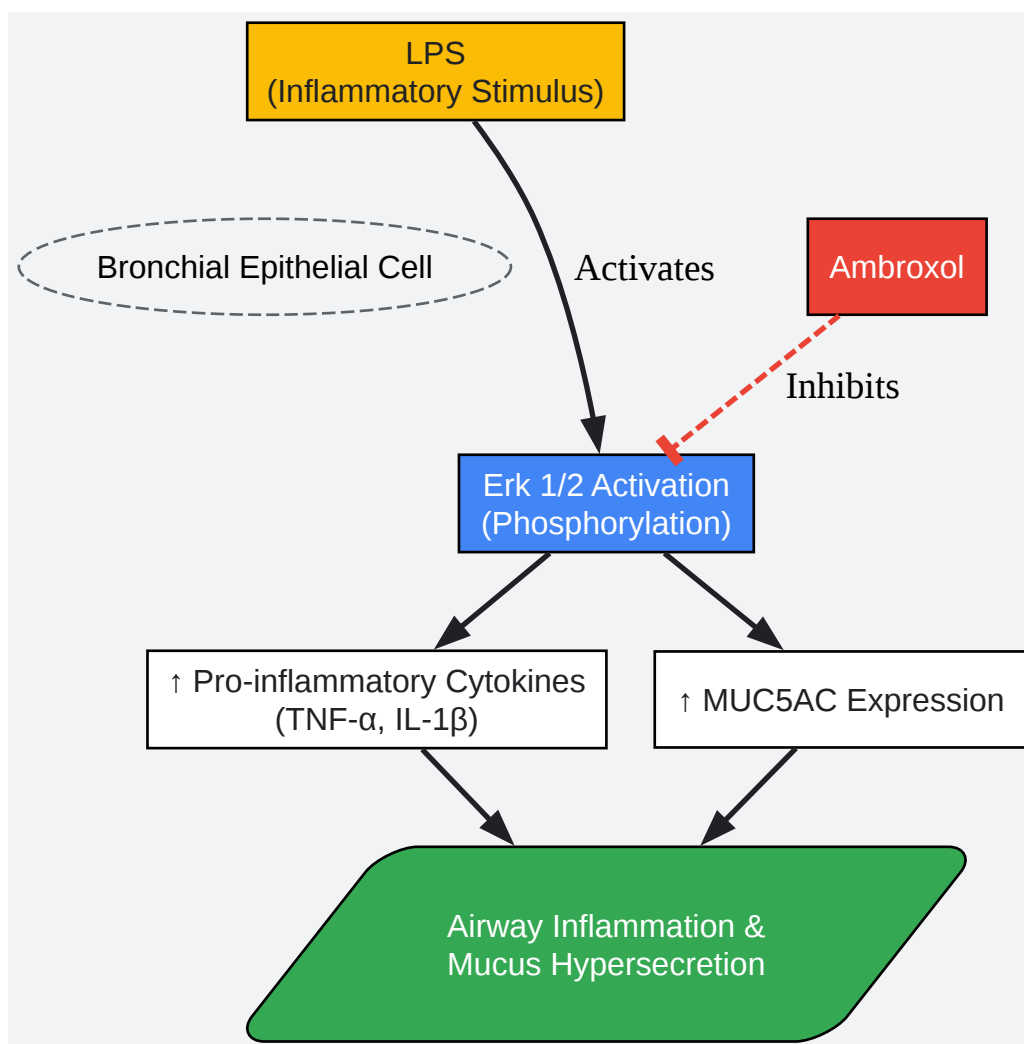
Ambroxol, an active metabolite of Bromhexine, enhances the clearance of respiratory secretions and stimulates the production of pulmonary surfactant.[2][7][8] Theophylline-7-acetic acid, a xanthine derivative, provides bronchodilator effects and is believed to act as a carrier molecule, potentially increasing the plasma concentration of Ambroxol.[2][3] This guide provides a detailed overview of the synthesis, chemical characteristics, analytical methodologies, and mechanisms of action of Ambroxol acefylline for researchers and drug development professionals.

## Synthesis of Ambroxol Acefylline

The synthesis of Ambroxol acefylline is achieved through a salification reaction involving equimolar amounts of Ambroxol base and Theophylline-7-acetic acid.[3][4] An improved, high-yield process has been developed that utilizes a non-polar solvent to facilitate the reaction and isolation of the final product with high purity.[9]

## Synthesis Workflow Diagram





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [go.drugbank.com](https://go.drugbank.com) [[go.drugbank.com](https://go.drugbank.com)]
- 2. Acebrophylline: an airway mucoregulator and anti-inflammatory agent - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]

- 4. Ambroxol - Resurgence of an old molecule as an anti-inflammatory agent in chronic obstructive airway diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 5. What is the mechanism of Acebrophylline? [synapse.patsnap.com]
- 6. 1mg.com [1mg.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Ambroxol - Wikipedia [en.wikipedia.org]
- 9. US9133196B2 - Process for the preparation of acebrophylline - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Synthesis and chemical properties of Ambroxol acefylline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170645#synthesis-and-chemical-properties-of-ambroxol-acefylline]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)